

Protocol for the Preparation of a Stable Barium Acetate Monohydrate Solution

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Compound of Interest

Compound Name: Barium acetate monohydrate

Cat. No.: B12711478

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Application Note

Introduction

Barium acetate ($\text{Ba}(\text{CH}_3\text{COO})_2$) is a salt of barium(II) and acetic acid, available as a white crystalline powder.^[1] It is highly soluble in water and finds applications in various fields, including as a mordant for printing textile fabrics, a catalyst in organic synthesis, and for the preparation of other acetates.^[1] For many laboratory and industrial applications, the preparation of a stable aqueous solution of barium acetate is a critical first step. This protocol details the preparation of a stable **Barium acetate monohydrate** solution, addressing factors that influence its stability and providing guidelines for its storage. **Barium acetate monohydrate** has the chemical formula $\text{Ba}(\text{C}_2\text{H}_3\text{O}_2)_2 \cdot \text{H}_2\text{O}$.

The stability of a barium acetate solution is crucial for consistent results in experimental and industrial processes. Instability can manifest as precipitation of barium salts, such as barium carbonate, due to reaction with atmospheric carbon dioxide.^[2] This protocol aims to provide a reliable method to prepare and maintain a clear and stable barium acetate solution.

Core Requirements & Data Presentation

This document provides a detailed methodology for preparing a stable **Barium acetate monohydrate** solution. All quantitative data regarding solubility at various temperatures are summarized in the table below for easy reference and comparison.

Table 1: Solubility of Barium Acetate in Water at Different Temperatures

| Temperature (°C) | Solubility (g/100 mL of water) |
|------------------|---------------------------------|
| 0 | 55.8[3][4] |
| 20 | 71[3] |
| 25 | 79.2[5] |
| 30 | 75[3] |
| 40 | 79[3] |

Note: The solubility data presented is for the anhydrous form of Barium acetate, which is closely related to the monohydrate form in solution.

Experimental Protocol

1. Materials and Equipment

- Chemicals:
 - Barium acetate monohydrate** ($\text{Ba}(\text{CH}_3\text{COO})_2 \cdot \text{H}_2\text{O}$) (CAS No. for anhydrous: 543-80-6)
 - Deionized or distilled water (low in dissolved CO_2)
- Equipment:
 - Analytical balance
 - Beaker or Erlenmeyer flask
 - Graduated cylinder
 - Magnetic stirrer and stir bar
 - Heating plate (optional, for faster dissolution)
 - Filtration apparatus (e.g., vacuum filtration with a 0.22 μm or 0.45 μm filter)

- Clean, airtight storage bottle (glass or polyethylene)
- Personal Protective Equipment (PPE): Safety goggles, gloves (neoprene or nitrile rubber), lab coat.[2][6]

2. Safety Precautions

- Barium acetate is harmful if swallowed or inhaled.[7][8] Accidental ingestion may cause serious damage to health.[7]
- Always handle barium acetate in a well-ventilated area or under a fume hood to avoid inhaling dust.[2][6]
- Wear appropriate PPE, including safety goggles, gloves, and a lab coat, to prevent skin and eye contact.[2][6]
- In case of skin contact, wash the affected area thoroughly with soap and water.[6]
- If ingested, seek immediate medical attention.[6]
- Store barium acetate away from incompatible materials such as oxidizing agents and acids.[7][9]

3. Preparation of Barium Acetate Solution (e.g., 1 Molar Solution)

This protocol describes the preparation of 100 mL of a 1 Molar **Barium acetate monohydrate** solution. The procedure can be scaled as needed.

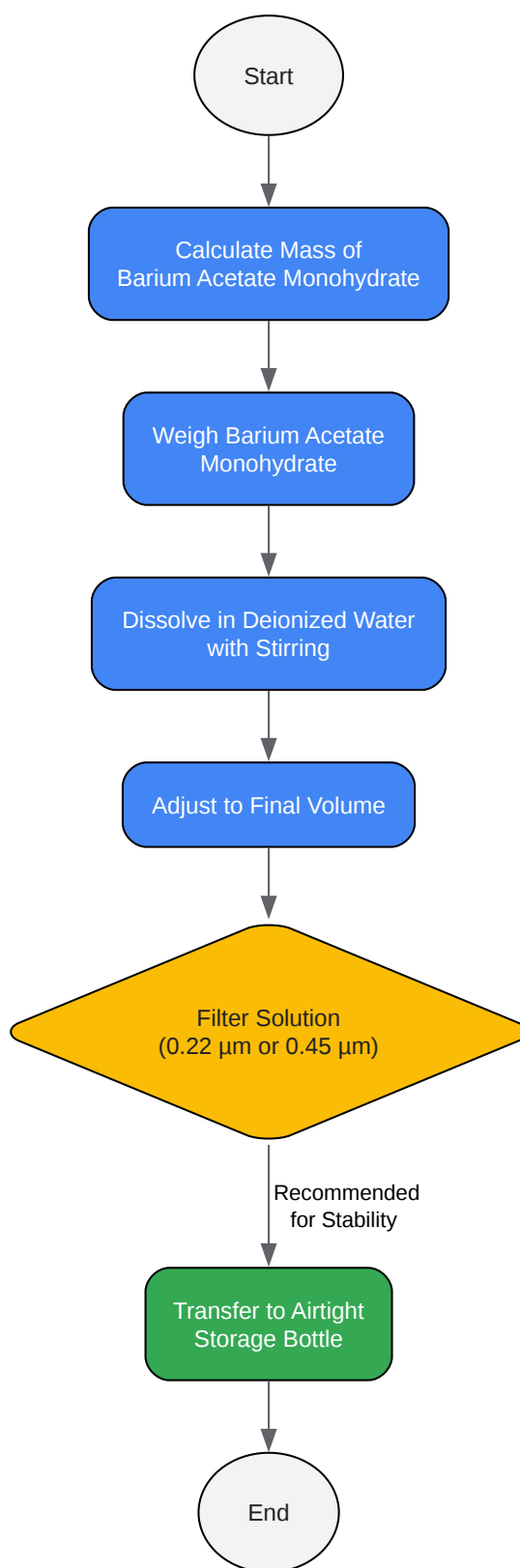
- Step 1: Calculation
 - The molecular weight of **Barium acetate monohydrate** ($\text{Ba}(\text{CH}_3\text{COO})_2 \cdot \text{H}_2\text{O}$) is approximately 273.46 g/mol .
 - To prepare 100 mL (0.1 L) of a 1 M solution, you will need:
 - $1 \text{ mol/L} \times 0.1 \text{ L} \times 273.46 \text{ g/mol} = 27.35 \text{ g}$ of **Barium acetate monohydrate**.
- Step 2: Weighing

- Accurately weigh 27.35 g of **Barium acetate monohydrate** using an analytical balance.
- Step 3: Dissolution
 - Measure approximately 80 mL of deionized or distilled water using a graduated cylinder and pour it into a beaker or Erlenmeyer flask.
 - Place the beaker on a magnetic stirrer and add the stir bar.
 - Slowly add the weighed **Barium acetate monohydrate** to the water while stirring.
 - Continue stirring until the solid is completely dissolved. Gentle heating can be applied to expedite dissolution, but avoid boiling.
- Step 4: Volume Adjustment
 - Once the solid is fully dissolved, carefully transfer the solution to a 100 mL graduated cylinder.
 - Rinse the beaker with a small amount of deionized water and add the rinsing to the graduated cylinder to ensure all the solute is transferred.
 - Add deionized water to the graduated cylinder until the final volume reaches the 100 mL mark.
- Step 5: Filtration (Optional but Recommended for Stability)
 - To ensure a clear, particulate-free solution and enhance long-term stability, filter the solution using a 0.22 μm or 0.45 μm membrane filter. This step is particularly important if the solution appears cloudy.
- Step 6: Storage
 - Transfer the final solution into a clean, dry, and tightly sealed storage bottle.
 - Label the bottle clearly with the name of the solution (Barium Acetate Solution), concentration (1 M), preparation date, and your initials.

- Store the solution in a cool, dry, and well-ventilated area.^[7] Keep the container tightly closed to minimize contact with atmospheric carbon dioxide.^{[2][5]} Storage temperatures between +5°C and +30°C are recommended.^[9]

Mandatory Visualization

The following diagram illustrates the workflow for preparing a stable **Barium acetate monohydrate** solution.



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Caption: Workflow for Barium Acetate Solution Preparation.

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